

"physical and chemical properties of 1,4-thiazinane 1,1-dioxide"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thiomorpholine 1,1-dioxide*

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An In-depth Technical Guide to 1,4-Thiazinane 1,1-Dioxide

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Thiazinane 1,1-dioxide, also known as **thiomorpholine 1,1-dioxide**, is a saturated six-membered heterocyclic compound containing a sulfonamide functional group within its core structure. This versatile scaffold has garnered significant interest in medicinal chemistry and drug development due to its unique physicochemical properties and its utility as a key building block in the synthesis of a wide array of biologically active molecules. Its structural rigidity and the hydrogen bonding capabilities of the sulfonyl and amine groups contribute to its favorable interactions with biological targets. This technical guide provides a comprehensive overview of the known physical and chemical properties of 1,4-thiazinane 1,1-dioxide, detailed experimental protocols for its synthesis, and an exploration of its potential role in modulating cellular signaling pathways.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of 1,4-thiazinane 1,1-dioxide are summarized below. These properties are crucial for its handling, formulation, and application in synthetic and biological studies.

General Properties

Property	Value
Chemical Name	1,4-Thiazinane 1,1-dioxide
Synonyms	Thiomorpholine 1,1-dioxide
CAS Number	39093-93-1
Molecular Formula	C ₄ H ₉ NO ₂ S
Molecular Weight	135.18 g/mol
Appearance	White to off-white crystalline powder

Tabulated Physicochemical Data

The following table presents key quantitative physicochemical data for 1,4-thiazinane 1,1-dioxide, facilitating easy comparison and reference.

Property	Value	Reference(s)
Melting Point	68 - 71 °C	[1]
Boiling Point	155 °C at 1 mmHg	[2]
Solubility	Soluble in water; Slightly soluble in DMSO and Methanol	[3]
pKa (Predicted)	6.48 ± 0.20	

Note: Experimental spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) and crystal structure data for 1,4-thiazinane 1,1-dioxide are not readily available in the public domain based on the conducted literature search.

Experimental Protocols

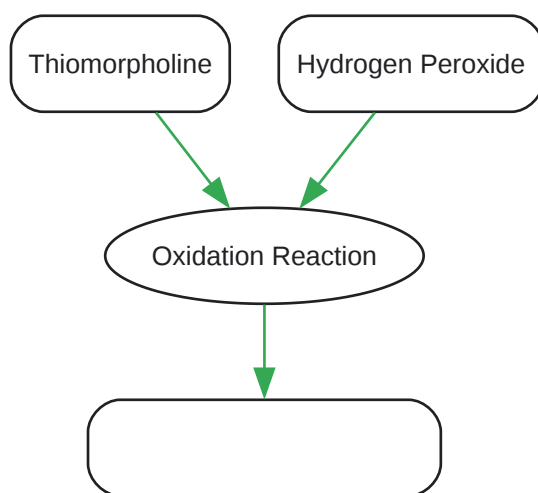
The synthesis of 1,4-thiazinane 1,1-dioxide can be achieved through several synthetic routes. The most common methods involve the oxidation of thiomorpholine or the deprotection of an N-

protected 1,4-thiazinane 1,1-dioxide derivative.

Synthesis by Oxidation of Thiomorpholine

This protocol describes the synthesis of 1,4-thiazinane 1,1-dioxide via the oxidation of thiomorpholine using hydrogen peroxide.

Workflow for Oxidation of Thiomorpholine



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Caption: Oxidation of thiomorpholine to 1,4-thiazinane 1,1-dioxide.

Materials:

- Thiomorpholine
- Hydrogen peroxide (30% solution)
- Acetic acid
- Dichloromethane
- Cyclohexane

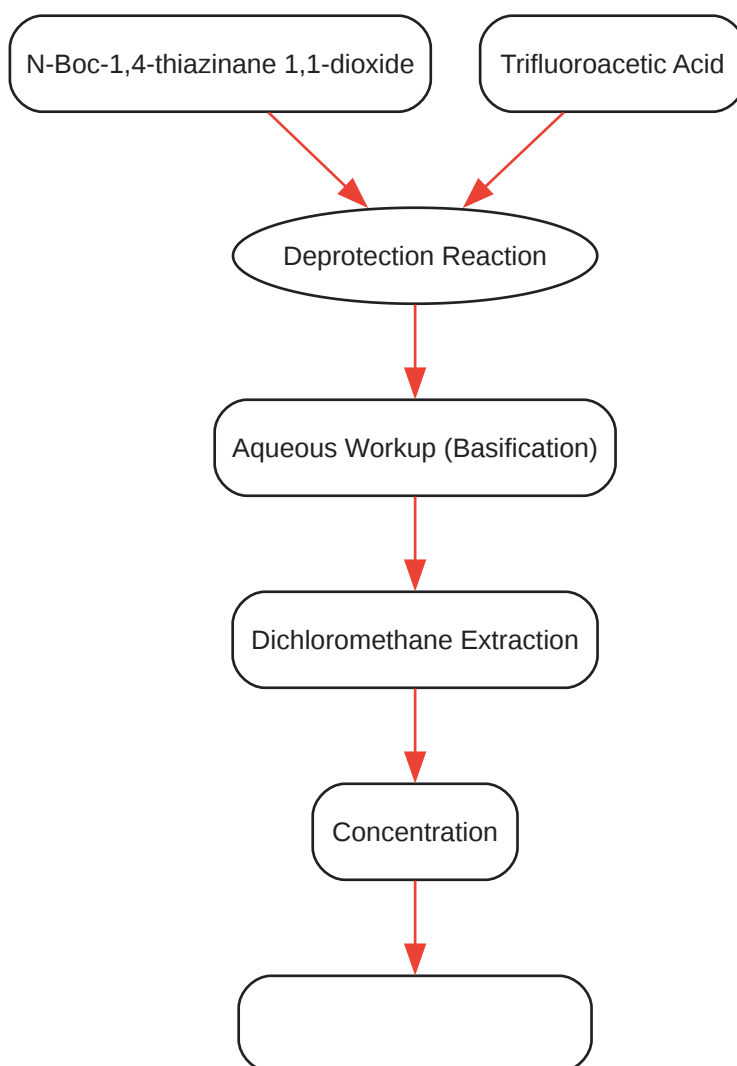
Procedure:

- Dissolve thiomorpholine in acetic acid.
- Slowly add a 30% hydrogen peroxide solution to the mixture while stirring at room temperature.
- Continue stirring the reaction mixture for 48 hours.
- Remove the solvent by evaporation under reduced pressure.
- Recrystallize the resulting solid from a dichloromethane-cyclohexane solvent system to yield pure 1,4-thiazinane 1,1-dioxide.

Synthesis via Deprotection of N-Boc-1,4-thiazinane 1,1-dioxide

This method involves the removal of a tert-butoxycarbonyl (Boc) protecting group from the nitrogen atom of the corresponding protected 1,4-thiazinane 1,1-dioxide.

Workflow for Deprotection of N-Boc-1,4-thiazinane 1,1-dioxide



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Caption: Synthesis via deprotection of the N-Boc derivative.

Materials:

- tert-Butyl thiomorpholine-4-carboxylate 1,1-dioxide (N-Boc-1,4-thiazinane 1,1-dioxide)
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Aqueous ammonia solution
- Water

- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve tert-butyl thiomorpholine-4-carboxylate 1,1-dioxide in dichloromethane.
- Add trifluoroacetic acid to the solution and stir at room temperature for 5 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Add water to the residue and basify to a pH of 8.0 with an aqueous ammonia solution.
- Extract the aqueous layer three times with dichloromethane.
- Combine the organic extracts and wash with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain 1,4-thiazinane 1,1-dioxide.

Reactivity and Biological Significance

1,4-Thiazinane 1,1-dioxide serves as a versatile intermediate in organic synthesis, primarily acting as a nucleophile through its secondary amine.^[2] This reactivity allows for the introduction of various substituents at the nitrogen atom, leading to a diverse library of derivatives with potential pharmacological activities.

Chemical Reactivity

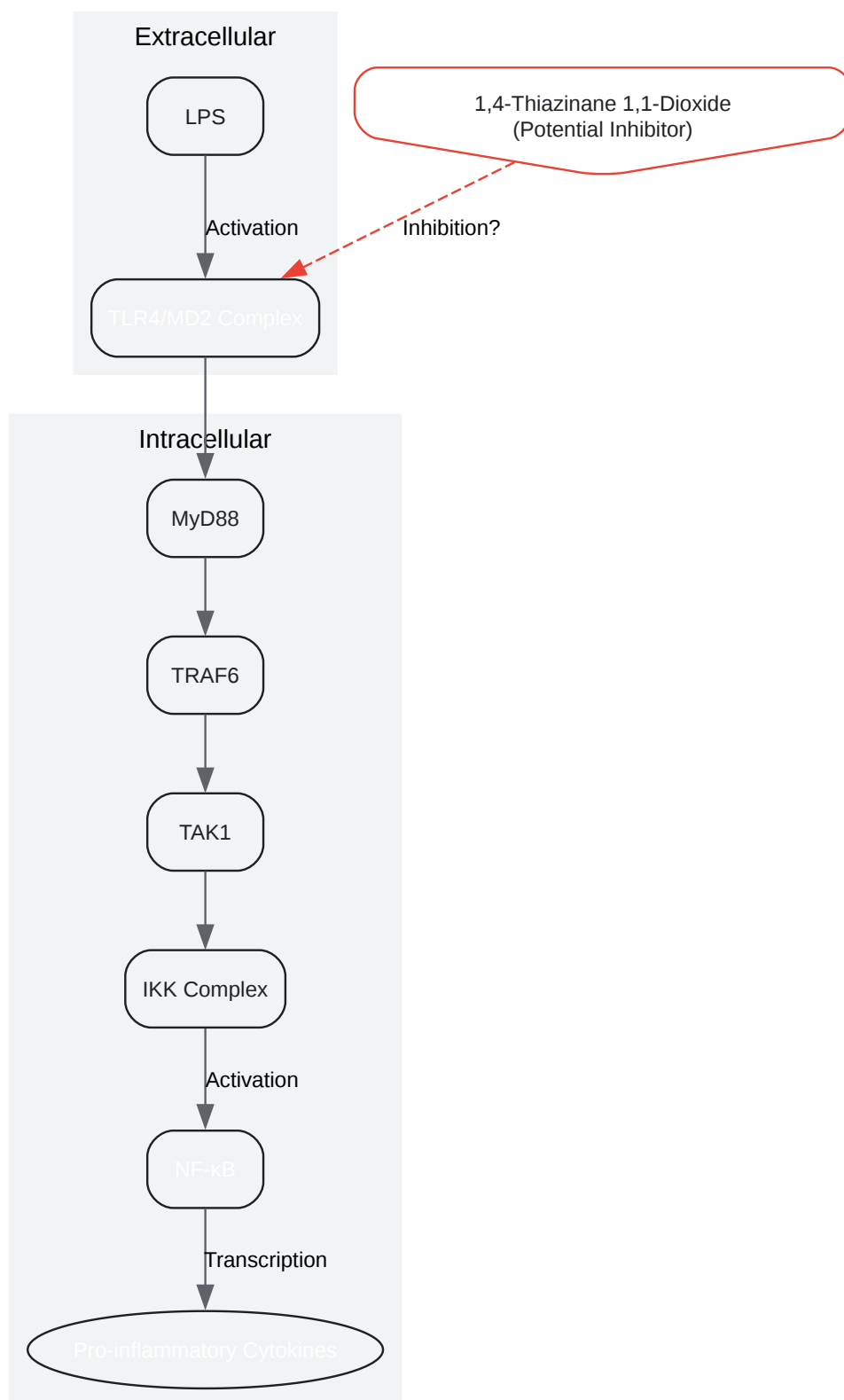
The presence of the electron-withdrawing sulfonyl group reduces the basicity of the nitrogen atom compared to thiomorpholine. However, the nitrogen remains sufficiently nucleophilic to react with a range of electrophiles, including alkyl halides, acyl chlorides, and isocyanates. These reactions are fundamental to the use of 1,4-thiazinane 1,1-dioxide as a scaffold in medicinal chemistry.

Biological Activity and Potential Signaling Pathway Involvement

While the specific biological targets and signaling pathways of the parent 1,4-thiazinane 1,1-dioxide are not extensively characterized, derivatives of the broader thiazine class have shown a wide range of biological activities, including anti-inflammatory, antimicrobial, and antitumor effects.^[4]

One report suggests that 1,4-thiazinane 1,1-dioxide may exhibit anti-inflammatory properties through the inhibition of the Toll-like receptor 4 (TLR4) signaling pathway.^[1] TLR4 is a key pattern recognition receptor of the innate immune system that, upon activation by ligands such as lipopolysaccharide (LPS), triggers a downstream signaling cascade leading to the production of pro-inflammatory cytokines.

Potential TLR4 Signaling Pathway Inhibition



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Caption: A potential mechanism of action via inhibition of the TLR4 signaling pathway.

The diagram above illustrates a simplified representation of the MyD88-dependent TLR4 signaling cascade. Inhibition of this pathway by molecules such as 1,4-thiazinane 1,1-dioxide could potentially reduce the inflammatory response, making it a scaffold of interest for the development of novel anti-inflammatory agents.[1] It is important to note that further research is required to definitively establish and characterize this mechanism of action for 1,4-thiazinane 1,1-dioxide and its derivatives.

Applications in Drug Development

The structural features of 1,4-thiazinane 1,1-dioxide make it an attractive starting point for the design of new therapeutic agents. Its use as a key intermediate has been noted in the development of anti-inflammatory and analgesic drugs.[3] The ability to readily modify the scaffold allows for the systematic exploration of structure-activity relationships, a cornerstone of modern drug discovery.

Conclusion

1,4-Thiazinane 1,1-dioxide is a heterocyclic compound with a well-defined set of physical and chemical properties that make it a valuable tool for chemical and pharmaceutical research. While detailed experimental spectral and crystallographic data are not widely available, established synthetic protocols allow for its reliable preparation. The potential for this scaffold to serve as a basis for the development of novel therapeutics, possibly through the modulation of inflammatory pathways such as TLR4 signaling, warrants further investigation. This guide provides a foundational understanding of 1,4-thiazinane 1,1-dioxide for scientists and researchers aiming to leverage its properties in their work.

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- To cite this document: BenchChem. ["physical and chemical properties of 1,4-thiazinane 1,1-dioxide"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336332#physical-and-chemical-properties-of-1-4-thiazinane-1-1-dioxide]

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